

Technical Guide: Physical Properties of 2,4-Dimethyl-1-pentene

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Compound of Interest

Compound Name: 2,4-Dimethyl-1-pentene

Cat. No.: B165552

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Introduction

2,4-Dimethyl-1-pentene is an unsaturated hydrocarbon with the chemical formula C₇H₁₄. As a branched-chain alkene, its physical properties are of interest in various chemical and industrial applications, including as a reference compound in fuel research and as an intermediate in organic synthesis. This technical guide provides a comprehensive overview of the core physical properties of **2,4-Dimethyl-1-pentene**, supported by standardized experimental methodologies.

Core Physical Properties

The fundamental physical characteristics of **2,4-Dimethyl-1-pentene** are summarized in the table below. These values are critical for handling, storage, and application of the compound in a laboratory or industrial setting.

Property	Value	Units
Molecular Formula	C ₇ H ₁₄	-
Molecular Weight	98.19	g/mol
Density	0.69 - 0.70	g/cm ³ at 20°C
Boiling Point	81 - 82	°C
Melting Point	-124	°C
Refractive Index	1.3970 - 1.4000	at 20°C
Solubility	Insoluble in water; Soluble in non-polar organic solvents.	-
Appearance	Clear, colorless liquid	-
Flash Point	-16	°C

Experimental Protocols

The determination of the physical properties of **2,4-Dimethyl-1-pentene** requires precise and standardized experimental procedures. The following sections detail the methodologies for measuring the key properties outlined above.

Determination of Density

The density of liquid hydrocarbons such as **2,4-Dimethyl-1-pentene** is accurately determined using a digital density meter, following a standard test method like ASTM D4052.

- Apparatus: A digital density meter capable of maintaining a constant temperature.
- Procedure:
 - Calibrate the instrument with dry air and distilled water at the test temperature (e.g., 20°C).
 - Introduce a sufficient amount of the **2,4-Dimethyl-1-pentene** sample into the oscillating sample tube of the density meter.

- Allow the sample to thermally equilibrate.
- The instrument measures the change in the oscillation frequency of the tube caused by the mass of the sample.
- This frequency change is used in conjunction with calibration data to determine the density of the sample.[1][2][3]
- Precision: This method provides highly accurate and repeatable density measurements.

Determination of Boiling Point

The boiling point of a volatile organic compound like **2,4-Dimethyl-1-pentene** can be determined using a micro boiling point or distillation method.[4][5]

- Apparatus: A Thiele tube or a micro distillation apparatus, a thermometer, a capillary tube sealed at one end, and a heat source.
- Procedure (Thiele Tube Method):
 - A small amount of **2,4-Dimethyl-1-pentene** is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
 - The test tube is attached to a thermometer and immersed in a Thiele tube containing a heating oil.
 - The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heat is removed, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[6]

Determination of Melting Point

Given the very low melting point of **2,4-Dimethyl-1-pentene** (-124 °C), its determination requires specialized low-temperature apparatus. The general principle involves cooling the substance until it solidifies and then observing the temperature at which it melts upon controlled warming.

- Apparatus: A low-temperature melting point apparatus or a cryostat, a sample holder, and a calibrated low-temperature thermometer.
- Procedure:
 - A small sample of **2,4-Dimethyl-1-pentene** is placed in a capillary tube.
 - The capillary tube is placed in the cooling block of the apparatus.
 - The sample is cooled until it is completely frozen.
 - The temperature is then slowly increased at a controlled rate (e.g., 1-2 °C per minute).
 - The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample is liquid is recorded as the melting point range.[7][8][9]

Determination of Refractive Index

The refractive index of liquid hydrocarbons is a fundamental physical property that can be measured with high precision using a refractometer, following a standard method such as ASTM D1218.[10][11][12][13]

- Apparatus: A calibrated refractometer (e.g., an Abbe refractometer) with a constant temperature bath.
- Procedure:
 - Ensure the refractometer prisms are clean and dry.
 - Calibrate the instrument using a standard of known refractive index.
 - Apply a few drops of **2,4-Dimethyl-1-pentene** to the surface of the prism.

- Close the prisms and allow the sample to reach the desired temperature (e.g., 20°C).
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale.

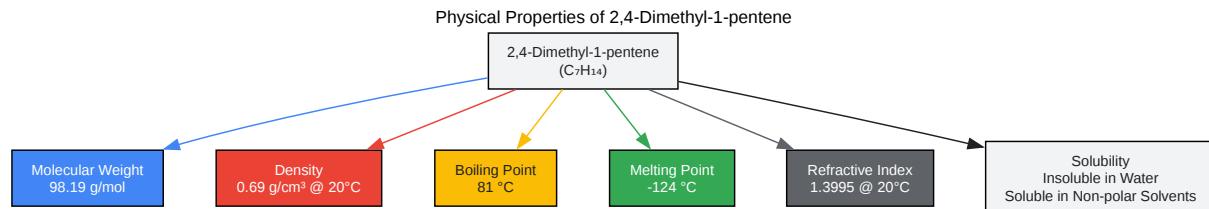
Determination of Solubility

The solubility of **2,4-Dimethyl-1-pentene** is determined through qualitative miscibility tests with various solvents.

- Apparatus: Test tubes, pipettes, and a vortex mixer.
- Procedure:
 - To separate test tubes, add a small, measured volume of **2,4-Dimethyl-1-pentene**.
 - To each test tube, add a measured volume of a different solvent (e.g., water, ethanol, hexane).
 - Agitate the mixtures vigorously using a vortex mixer.
 - Allow the mixtures to stand and observe whether a single homogeneous phase is formed (soluble) or if two distinct layers remain (insoluble).[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Expected Results: As a non-polar hydrocarbon, **2,4-Dimethyl-1-pentene** is expected to be insoluble in polar solvents like water and soluble in non-polar organic solvents like hexane.

Visualization of Physical Properties

The following diagram illustrates the key physical properties of **2,4-Dimethyl-1-pentene** and their interrelationships.



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Caption: Key physical properties of **2,4-Dimethyl-1-pentene**.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2,4-Dimethyl-1-pentene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165552#physical-properties-of-2-4-dimethyl-1-pentene>]

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